

Proper Disposal of Diquat Dibromide: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Diquat Dibromide*

Cat. No.: *B7772062*

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For researchers, scientists, and drug development professionals, the proper disposal of **Diquat Dibromide** is a critical component of laboratory safety and environmental responsibility. This guide provides essential information on the safe handling and disposal of **Diquat Dibromide** waste, ensuring compliance with safety protocols and regulatory requirements.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is imperative to handle **Diquat Dibromide** with appropriate personal protective equipment (PPE). This includes coveralls over a short-sleeved shirt and short pants, chemical-resistant gloves, chemical-resistant footwear plus socks, protective eyewear, and a chemical-resistant apron when cleaning equipment, mixing, or loading.^[1] In case of inadequate ventilation, respiratory protection should be worn.^[2] Emergency shower and eyewash facilities should be readily accessible in the immediate work area.^[3]

Spill Management

In the event of a **Diquat Dibromide** spill, the area should be evacuated of all personnel not wearing protective equipment until the cleanup is complete.^[3] All ignition sources must be removed.^[3]

For liquid spills, absorb the material with vermiculite, dry sand, earth, or a similar non-combustible absorbent material. For solid spills, it is recommended to moisten the material first to prevent dusting, then sweep the substance into covered containers. Use a vacuum or a wet

method to reduce dust during cleanup. The affected area should be washed thoroughly with hard water and detergent, and the wash water should be collected with an absorbent material for disposal.

Disposal Procedures for Diquat Dibromide Waste

Diquat Dibromide and its containers must be disposed of as hazardous waste. Improper disposal of excess pesticide, spray mixture, or rinsate is a violation of Federal law. Do not contaminate water, food, or feed by disposal.

Step-by-Step Disposal Guidance:

- **Waste Collection:** Collect **Diquat Dibromide** waste in its original container or a clearly labeled, sealed, and compatible container. Do not mix with other waste.
- **Regulatory Consultation:** It is crucial to contact your state's Department of Environmental Protection (DEP) or the regional office of the federal Environmental Protection Agency (EPA) for specific disposal recommendations. Local regulations may vary and must be followed.
- **Licensed Disposal Facility:** Arrange for the disposal of the waste through a licensed hazardous waste disposal facility.
- **Container Disposal:** Non-refillable containers should not be reused. They should be triple-rinsed (or equivalent) promptly after emptying. The rinsate should be collected and disposed of as hazardous waste. After rinsing, the container should be punctured or otherwise destroyed before disposal in a landfill approved for pesticide containers, or in accordance with applicable Federal, State, or local procedures.

Quantitative Data

While specific disposal concentration limits are not readily available and are subject to local regulations, the following transportation and reportable quantity information is pertinent for handling and disposal.

Parameter	Value	Reference
UN Number	UN 2811 (Toxic solids, organic, n.o.s.), UN 2927 (Toxic liquid, corrosive, organic, n.o.s.), UN 1760 (Corrosive liquid, n.o.s.), UN3082 (Environmentally hazardous substance, solid toxic, n.o.s)	
DOT Hazard Class	6.1 (Toxic), 8 (Corrosive), 9 (Miscellaneous)	
Packing Group	II, III	
Reportable Quantity (RQ)	1000 lbs (for Diquat dibromide monohydrate) / 454 kg (for Diquat @37.3% Diquat dibromide)	

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Diquat Dibromide** waste in a laboratory setting.

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